

# 3,5-Dibromo-1H-indazole safety data sheet and handling precautions

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## Compound of Interest

Compound Name: 3,5-Dibromo-1H-indazole

Cat. No.: B1314288

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An In-depth Technical Guide to the Safe Handling of **3,5-Dibromo-1H-indazole**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety information and handling precautions for **3,5-Dibromo-1H-indazole** (CAS No: 40598-76-3). Given that detailed toxicological data for this specific compound is not extensively published, this guide synthesizes information from Safety Data Sheets (SDS) of closely related brominated indazole analogues to provide a robust safety profile. Researchers should handle this compound with the utmost care, assuming it possesses hazards similar to its structural relatives.

## Hazard Identification and Classification


**3,5-Dibromo-1H-indazole** is classified as a hazardous substance. The primary routes of exposure are inhalation, ingestion, and skin or eye contact. Based on data from analogous compounds, the GHS classification is summarized below.<sup>[1][2][3][4]</sup>

Table 1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[1][4]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation.[1][4]
Specific Target Organ Toxicity - Single Exposure	Category 3	H335: May cause respiratory irritation.[1][3][4]

Signal Word: Warning

Hazard Pictograms:

 alt text

## Physical and Chemical Properties

A summary of the known physical and chemical properties of **3,5-Dibromo-1H-indazole** and its N-methylated analogue is provided below.

Table 2: Physical and Chemical Data

Property	Value	Source
Chemical Formula	C <sub>7</sub> H <sub>4</sub> Br <sub>2</sub> N <sub>2</sub>	Oakwood Chemical[5]
Molecular Weight	275.93 g/mol	Oakwood Chemical[5]
Appearance	Solid / Powder	Sigma-Aldrich
Melting Point	105-107 °C (for 3,5-Dibromo-1-methyl-1H-indazole)	ECHEMI
Purity	95+%	Oakwood Chemical[5]

## Handling and Storage

Proper handling and storage are critical to minimize risk.

#### Handling:

- Handle only in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, a lab coat, and safety glasses with side shields or goggles.
- Avoid breathing dust, fumes, or vapors.[\[4\]](#) If dust generation is unavoidable, use a NIOSH/MSHA or European Standard EN 149 approved respirator with a particulate filter.
- Avoid contact with skin and eyes.[\[3\]](#)
- Wash hands and any exposed skin thoroughly after handling.[\[1\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled or stored.[\[1\]](#)
- Keep away from incompatible materials such as strong oxidizing agents, strong reducing agents, acids, and strong bases.

#### Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated place.[\[1\]](#)
- Store locked up.[\[1\]](#)
- Keep away from heat, sparks, and open flames.[\[1\]](#)

## Emergency and First Aid Procedures

Immediate medical attention is required for significant exposures.

- If Inhaled: Remove the victim to fresh air and keep them at rest in a position comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.[\[1\]](#)
- If on Skin: Immediately wash with plenty of soap and water for at least 15 minutes. If skin irritation occurs, get medical advice/attention. Remove and wash contaminated clothing

before reuse.[1]

- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[1]
- If Swallowed: Immediately call a POISON CENTER or doctor. Rinse mouth. Do NOT induce vomiting.[1][2]

## Accidental Release and Disposal

Accidental Release:

- Evacuate personnel to a safe area.
- Wear appropriate PPE, including respiratory protection.
- Avoid generating dust.[3]
- Sweep up the spilled material and shovel it into a suitable, closed container for disposal.
- Clean the affected area thoroughly.
- Prevent the material from entering drains or waterways.[4]

Disposal:

- Dispose of contents/container to an approved waste disposal plant in accordance with local, regional, and national regulations.

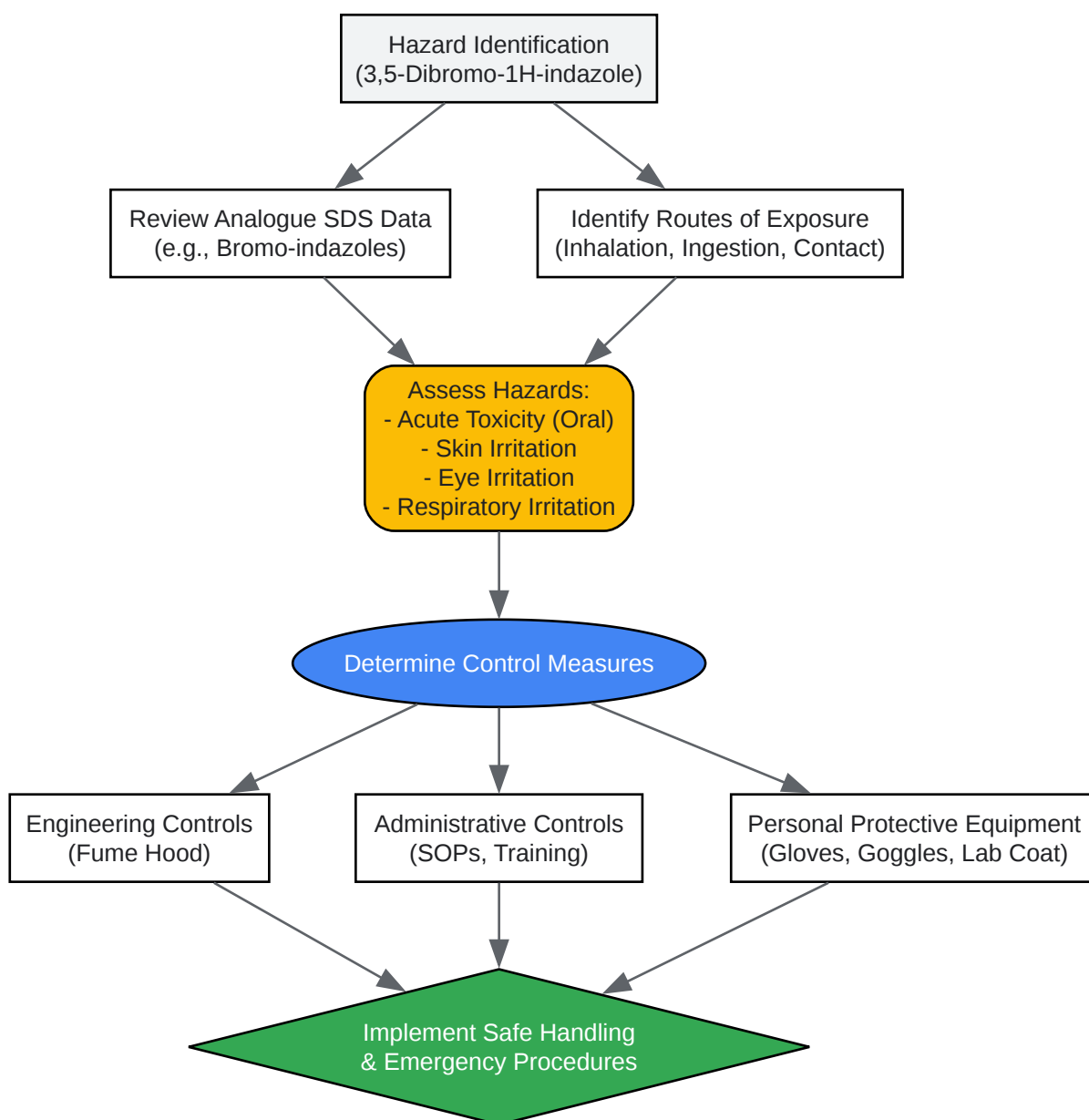
## Workflow and Hazard Assessment Visualization

The following diagrams illustrate the standard workflow for handling **3,5-Dibromo-1H-indazole** and the logical process for hazard assessment.



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Caption: Workflow for handling **3,5-Dibromo-1H-indazole** in a laboratory setting.



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Caption: Logical flow for chemical hazard assessment and implementation of safety controls.

## Experimental Protocols for Safety Assessment

The following are generalized protocols for assessing the potential hazards of a compound like **3,5-Dibromo-1H-indazole**. These should be adapted and performed by qualified toxicologists in a facility designed for such studies.

### Protocol 1: Acute Oral Toxicity Assessment (Up-and-Down Procedure - OECD 425)

- **Objective:** To determine the acute oral toxicity (LD50) of the test substance.
- **Animals:** Healthy, young adult female rats are typically used. Animals are fasted prior to dosing.
- **Dose Administration:** The substance is administered orally by gavage. A starting dose is selected based on data from similar compounds (e.g., 300 mg/kg).
- **Procedure:** a. A single animal is dosed. b. If the animal survives, the next animal is dosed at a higher level (e.g., by a factor of 3.2). c. If the animal dies, the next animal is dosed at a lower level. d. This sequential dosing continues until the stopping criteria are met (typically after observing a set number of reversals in outcome).
- **Observation:** Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.
- **Data Analysis:** The LD50 is calculated from the results using specialized software (e.g., AOT425StatPgm).

### Protocol 2: In Vitro Skin Irritation Test (Reconstructed Human Epidermis - OECD 439)

- **Objective:** To determine the skin irritation potential of the substance as an alternative to animal testing.
- **Test System:** A commercially available Reconstructed Human Epidermis (RhE) model (e.g., EpiDerm™, EpiSkin™).

- Procedure: a. The test substance (in an appropriate solvent if solid) is applied topically to the surface of the RhE tissue. b. Tissues are incubated for a defined period (e.g., 60 minutes). c. After exposure, the substance is washed from the tissue surface. d. The tissues are incubated for a post-exposure period (e.g., 42 hours) to allow for the expression of cytotoxic effects.
- Viability Assessment: a. Tissue viability is measured using a quantitative assay, typically the MTT assay, which measures mitochondrial dehydrogenase activity. b. The absorbance is read on a spectrophotometer.
- Data Analysis: The percentage of viability of the treated tissue is calculated relative to negative controls. If the mean viability is  $\leq 50\%$ , the substance is classified as a skin irritant.

This guide is intended to provide a framework for the safe handling of **3,5-Dibromo-1H-indazole**. All laboratory personnel must be thoroughly trained on these procedures and have access to the most current Safety Data Sheet for this or a closely related compound before beginning work.

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